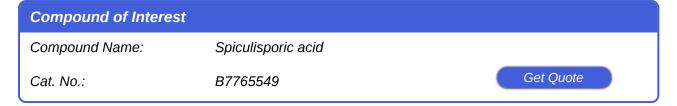


Chemical structure and properties of Spiculisporic acid

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Spiculisporic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spiculisporic acid is a naturally occurring γ-butenolide with significant bioactive properties. First isolated from Penicillium spiculisporum, this microbial secondary metabolite has garnered attention for its utility as a biosurfactant and its potent antimicrobial activity. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and production of **spiculisporic acid**, tailored for professionals in research and drug development.

Chemical Structure and Physicochemical Properties

Spiculisporic acid is characterized by a y-lactone ring and two carboxyl groups attached to a long aliphatic chain.[1] Its chemical structure confers both hydrophilic and hydrophobic properties, making it an effective surface-active agent.

Table 1: Chemical and Physicochemical Properties of Spiculisporic Acid



Property	Value	Reference(s)
IUPAC Name	2-(1-Carboxyundecyl)-5- oxooxolane-2-carboxylic acid	[2]
CAS Number	469-77-2	[2]
Molecular Formula	C17H28O6	[2]
Molar Mass	328.405 g/mol	[2]
Appearance	White needle-like solid	[3]
Melting Point	145 °C	[4]
Boiling Point	549.0 ± 35.0 °C (Predicted)	[4]
Solubility	Ethanol: High solubility DMSO: 55 mg/mL (167.48 mM) DMF: 30 mg/mL Water: Poor solubility	[3][5][6]

Table 2: Spectral Data of Spiculisporic Acid

Spectral Data	Key Features	Reference(s)
¹ H-NMR (400 MHz, ethanol-d ₆)	δ 3.01 (dd, J = 8.8, 2.8 Hz, H-5), 2.63–2.43 (m, H ₂ -2 and H ₂ -3), 1.92–1.80 and 1.56–1.48 (each m, H ₂ -6), 0.89 (t, J = 5.2 Hz, H ₃ -15), 1.38–1.28 (m, H-7 ~ 14)	[3]
¹³ C-NMR (400 MHz, ethanol-d ₆)	δ 176.6, 173.6, and 172.3 (C=O), 86.5 (quaternary C), 50.7 (methine), 31.8–22.5 (methylenes), 13.4 (methyl)	[3]
Mass Spectrometry (ESI- HRMS)	m/z 328.1880 [M-H] ⁻ (calculated for C ₁₇ H ₂₈ O ₆ , 328.1886)	[3]



Biological Activities

Spiculisporic acid exhibits a range of biological activities, with its antimicrobial properties being the most extensively studied. It also possesses anti-oxidative stress capabilities, although the specific mechanisms are less understood.

Antimicrobial Activity

Spiculisporic acid has demonstrated broad-spectrum antibacterial activity against both Gram-positive and Gram-negative bacteria, including multidrug-resistant strains.[7]

Table 3: Minimum Inhibitory Concentration (MIC) of **Spiculisporic Acid** Against Various Bacterial Strains

Bacterial Strain	MIC (μg/mL)	Reference(s)
Escherichia coli	31.25	[7]
Pseudomonas aeruginosa	31.25	[7]
Staphylococcus aureus	3.9 - 31.25	[7]
Serratia marcescens	15.63	[7]
Acinetobacter baumannii	31.25 - 62.5	[7]
Salmonella typhi	15.63	[7]
Methicillin-resistant Staphylococcus aureus (MRSA, H1)	3.9 - 62.5	[7]
Drug-resistant Pseudomonas aeruginosa (PS 16)	62.5	[7]
Drug-resistant Acinetobacter baumannii (ACT 322)	31.25	[7]

Anti-oxidative Stress Activity



Spiculisporic acid is reported to have anti-oxidative stress actions. However, detailed mechanistic studies and quantitative data on its antioxidant effects are not extensively available in the current literature.

Anticancer Activity

A derivative of **spiculisporic acid**, **Spiculisporic acid** E, was found to be inactive against MCF-7 (breast adenocarcinoma), NCI-H460 (non-small cell lung cancer), and A375-C5 (melanoma) cell lines.[8]

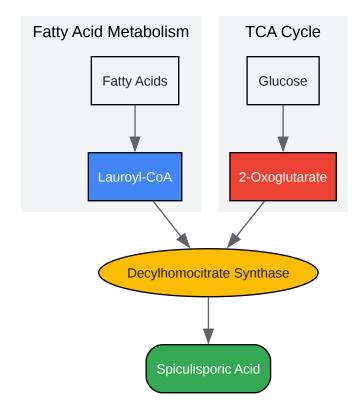
Biosynthesis and Production

Spiculisporic acid is a fungal metabolite produced by various species, including Penicillium spiculisporum, Aspergillus species, and Talaromyces trachyspermus.[1][9]

Biosynthesis Pathway

The biosynthesis of **spiculisporic acid** involves the condensation of lauroyl-CoA and 2-oxoglutarate, a key intermediate in the TCA cycle. This reaction is catalyzed by the enzyme decylhomocitrate synthase.[1][10] This pathway highlights a direct link between primary metabolic pathways (fatty acid synthesis and the TCA cycle) and the production of this secondary metabolite.





Simplified Biosynthesis Pathway of Spiculisporic Acid

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Simplified Biosynthesis Pathway of **Spiculisporic Acid**

Experimental Protocols Production of Spiculisporic Acid by Fed-Batch Fermentation

This protocol describes the production of **spiculisporic acid** using Talaromyces trachyspermus in a fed-batch culture system.[3]

4.1.1. Media and Culture Conditions

Producing Organism: Talaromyces trachyspermus NBRC 32238



- Basic Medium (per L): 100 g glucose, 4.5 g meat extract, 5.0 g FeCl₃, 0.5 g KH₂PO₄, 0.5 g
 MgSO₄·7H₂O, 0.0915 g FeSO₄·7H₂O, 0.8 g (NH₄)₂SO₄, 1.0 g corn steep liquor.
- Initial pH: 3.0
- Incubation Temperature: 28 °C
- Aeration: 0.5 vvm (volume per volume per minute)
- Agitation: 700 rpm

4.1.2. Fed-Batch Fermentation Procedure

- Initiate a batch culture in a bioreactor with the basic medium.
- After a specific incubation period (e.g., 4 days for sucrose-based media), commence feeding with a concentrated sugar solution (e.g., 500 g/L sucrose).
- Continue the fermentation with periodic feeding until the desired concentration of spiculisporic acid is achieved.

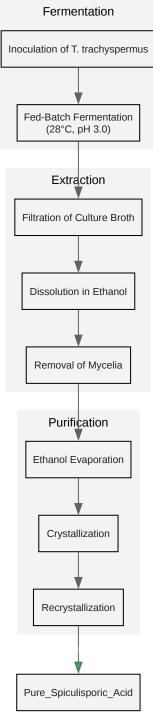
Extraction and Purification

The following is a general procedure for the extraction and purification of **spiculisporic acid** from a fungal culture.[3][4]

- Harvesting: Separate the fungal mycelium and crystalline spiculisporic acid from the culture broth by filtration.
- Dissolution: Wash the collected solid with distilled water and then dissolve the spiculisporic acid in ethanol.
- Filtration: Remove the mycelial debris by filtration.
- Crystallization: Evaporate the ethanol to induce crystallization of **spiculisporic acid**.
- Recrystallization: Further purify the crystals by recrystallization from a suitable solvent like ethanol.



Experimental Workflow for Spiculisporic Acid Production and Purification



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Workflow for **Spiculisporic Acid** Production



Signaling Pathways and Mechanism of Action

While the antimicrobial activity of **spiculisporic acid** is well-documented through MIC values, the specific molecular mechanisms and signaling pathways it modulates are not yet fully elucidated in the available scientific literature. Its surfactant properties suggest a potential interaction with and disruption of microbial cell membranes, but further research is required to confirm this hypothesis. Similarly, detailed information on its interaction with mammalian cellular signaling pathways, such as MAPK or NF-κB, is not currently available.

Conclusion

Spiculisporic acid represents a promising natural product with significant potential in various applications, particularly as a biosurfactant and an antimicrobial agent. Its production through fermentation is well-established, and its chemical and physical properties are well-characterized. Future research should focus on elucidating its precise mechanisms of action and exploring its full therapeutic potential. The information provided in this guide serves as a valuable resource for scientists and professionals engaged in the research and development of novel bioactive compounds.

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